

"2-Bromo-1-iodo-3-methoxybenzene" molecular weight

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Compound of Interest

Compound Name: 2-Bromo-1-iodo-3-methoxybenzene

Cat. No.: B059791

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An In-depth Technical Guide on the Molecular Weight of **2-Bromo-1-iodo-3-methoxybenzene**

This document provides a detailed overview of the molecular weight of the chemical compound **2-Bromo-1-iodo-3-methoxybenzene**, intended for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Formula

2-Bromo-1-iodo-3-methoxybenzene is an aromatic organic compound. Its chemical structure consists of a benzene ring substituted with a bromine atom, an iodine atom, and a methoxy group.

- Systematic Name: **2-Bromo-1-iodo-3-methoxybenzene**
- Synonym: 2-Bromo-3-iodoanisole[1]
- CAS Number: 74128-84-0[1][2]
- Molecular Formula: C₇H₆BrIO[1][2][3]

The molecular formula indicates that each molecule of this compound contains seven carbon atoms, six hydrogen atoms, one bromine atom, one iodine atom, and one oxygen atom.

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

The atomic weights of the elements present in **2-Bromo-1-iodo-3-methoxybenzene** are:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Bromine (Br): 79.904 u
- Iodine (I): 126.904 u
- Oxygen (O): 15.999 u

The molecular weight is calculated as follows:

$$(7 \times 12.011) + (6 \times 1.008) + (1 \times 79.904) + (1 \times 126.904) + (1 \times 15.999) = 312.93 \text{ g/mol}$$

This calculated value is consistent with the molecular weight provided by chemical suppliers.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

Data Presentation

The following table summarizes the key quantitative data for **2-Bromo-1-iodo-3-methoxybenzene**.

Parameter	Value
Molecular Formula	C ₇ H ₆ BrIO
Molar Mass	312.93 g/mol
CAS Number	74128-84-0

Visualization of the Chemical Structure

The structural formula of **2-Bromo-1-iodo-3-methoxybenzene** can be represented as a logical relationship between its constituent atoms. The following diagram illustrates this structure.

Caption: Skeletal structure of **2-Bromo-1-iodo-3-methoxybenzene**.

Experimental Protocols

The determination of the molecular weight of a pure chemical compound like **2-Bromo-1-iodo-3-methoxybenzene** is typically achieved through calculation based on its molecular formula, which is confirmed by analytical techniques such as mass spectrometry. As this is a fundamental chemical property, detailed experimental protocols for its determination are not typically published in the context of a technical guide on the compound itself. The value is considered a standard reference point.

Signaling Pathways

Signaling pathways are relevant to the biological activity of a compound. As this document focuses solely on the molecular weight of **2-Bromo-1-iodo-3-methoxybenzene**, a physical property, information on signaling pathways is not applicable.

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